Technical Support Center: Low-Temperature "Disperse Red 60" Dyeing

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Compound of Interest

Compound Name:	*Disperse Red 60*
CAS No.:	*70956-30-8*
Cat. No.:	*B3428950*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with low-temperature dyeing of polyester using **Disperse Red 60** and carrier agents.

Frequently Asked Questions (FAQs)

Q1: What is the function of a carrier in the low-temperature dyeing of polyester with **Disperse Red 60**?

A1: Due to polyester's highly crystalline and hydrophobic nature, it is difficult for disperse dye molecules to penetrate the fiber structure at temperatures below 100°C.[1] Carriers are organic compounds that act as swelling agents for the polyester fibers.[1] They effectively lower the glass transition temperature of the polymer, allowing the fiber structure to open up. This facilitates the diffusion of **Disperse Red 60** into the polymer matrix at lower temperatures (typically 85-100°C), which would otherwise require high-temperature (above 130°C) and high-pressure conditions.[1][2]

Q2: What are the common types of carriers, and how do I select one?

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A2: Carriers can be broadly categorized into traditional and eco-friendly types. Traditional carriers include aromatic esters and chlorinated aromatic hydrocarbons, which are known for their high efficiency but also for their environmental and health concerns.[3] Eco-friendly carriers, which are non-toxic and biodegradable, are gaining prominence due to stricter environmental regulations.[3] The selection of a carrier depends on several factors, including its dyeing efficiency, cost, impact on the light fastness of the dye, and environmental considerations.[4]

Q3: My dyed fabric has an unpleasant odor and is causing skin irritation. What is the cause and how can I fix it?

A3: This is a common issue when residual carrier is left on the fabric after dyeing.[1][5] Many traditional carriers are toxic and can cause skin irritation and have a characteristic chemical smell.[1] To resolve this, a thorough after-treatment process is crucial. This typically involves a reduction clearing process, which is washing the dyed fabric at an elevated temperature (e.g., 80°C) with a solution of sodium hydroxide and sodium hydrosulfite to remove any unfixed dye and residual carrier from the fiber surface.[5] If the odor persists, repeating the washing step is recommended.[6]

Q4: The shade of Red 60 is uneven and streaky. What are the possible causes and solutions?

A4: Uneven dyeing, or "skitteriness," can be caused by several factors in carrier dyeing:

- Poor Dye Dispersion: If the **Disperse Red 60** is not properly dispersed, it can lead to dye aggregation and patchy coloration.[7] Ensure the dye is pasted well with a dispersing agent before adding it to the dyebath.[1]
- Uneven Carrier Absorption: The fabric should be run in a blank bath containing the carrier for a period before adding the dye to ensure uniform absorption of the carrier.[5]
- Incorrect Temperature Profile: Raising the temperature of the dyebath too quickly can cause the dye to rush onto the fabric, leading to unevenness. A gradual temperature increase is recommended.[1]
- Poor Liquor Circulation: Inadequate circulation of the dyebath can result in localized areas of high dye concentration.[7]

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Q5: The colorfastness (wash, rub, or light) of my dyed fabric is poor. How can I improve it?

A5: Poor fastness properties are often a result of inadequate dye penetration into the fiber or the presence of residual carrier.[7]

- Inadequate Dye Penetration: This can be addressed by optimizing the carrier concentration and dyeing time to ensure the dye has fully penetrated the fiber core.
- Residual Carrier: Some carriers can negatively impact the light fastness of disperse dyes.[1] A thorough reduction clearing and rinsing process is essential to remove all residual carrier from the fabric.[1][5]
- Carrier Selection: Certain carriers have been shown to improve the light fastness of disperse-dyed fabrics.[4] Experimenting with different carriers may yield better fastness properties.

Q6: Can I achieve dark shades of Red 60 with low-temperature carrier dyeing?

A6: Yes, carriers are specifically used to achieve medium to dark shades at lower temperatures, which would not be possible otherwise.[8] However, for very deep shades, the results might be slightly inferior to high-temperature dyeing methods.[2] The choice of carrier and optimization of the dyeing parameters are critical for achieving the desired depth of shade.

Data Presentation

Table 1: Illustrative Performance of Eco-Friendly vs. Non-Eco-Friendly Carriers for Disperse Dyes at 100°C

Carrier Type	Color Strength (K/S) - Dye 1	Color Strength (K/S) - Dye 2
Eco-Friendly	4.74	3.46
Non-Eco-Friendly	4.04	3.01

Source: Adapted from a study on disperse dyes on polyester fabrics.[9] Note: Specific dye and carrier names were not provided in the source.

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Table 2: Fastness Properties of Disperse Dyes on Polyester with Eco-Friendly and Non-Eco-Friendly Carriers

Fastness Test	Eco-Friendly Carrier	Non-Eco-Friendly Carrier
Washing		
Change in Color	Excellent	Excellent
Staining	Excellent	Excellent
Rubbing		
Dry	Excellent	Excellent
Wet	Excellent	Excellent
Perspiration		
Acidic	Excellent	Excellent
Alkaline	Excellent	Excellent
Light	Very Good to Good	Very Good to Good

Source: Adapted from a study on disperse dyes on polyester fabrics.[9] Note: Specific dye and carrier names were not provided in the source.

Experimental Protocols

Low-Temperature Carrier Dyeing of Polyester with **Disperse Red 60**

This protocol is a general guideline and may require optimization based on the specific carrier used and the desired shade.

1. Materials and Reagents:

- Polyester fabric
- **Disperse Red 60**
- Carrier (e.g., phenolic, aromatic ester-based)

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- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydroxide (for reduction clearing)
- Sodium hydrosulfite (for reduction clearing)
- Wetting agent
- Laboratory dyeing apparatus

2. Dyeing Procedure:

- Set the dyebath at 40°C with a wetting agent (e.g., 1 g/L), a dispersing agent (e.g., 1 g/L), and the selected carrier (e.g., 3 g/L).[5]
- Introduce the polyester fabric into the blank bath and run for 15 minutes to ensure uniform absorption of the carrier.[5]
- Prepare a well-dispersed dye solution by pasting the **Disperse Red 60** with the dispersing agent and a small amount of water. Add this to the dyebath.[1]
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[1]
- Gradually raise the temperature of the dyebath to 90-100°C over 30 minutes.[1][5]
- Continue dyeing at this temperature for 60 minutes.[1]
- Cool the dyebath down to 60°C.[1]

3. After-Treatment (Reduction Clearing):

- Drain the dyebath and rinse the fabric.
- Prepare a fresh bath at 80°C containing sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L).[5]

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- Treat the dyed fabric in this bath for 15-20 minutes to remove unfixed dye and residual carrier.[5]
- Rinse the fabric thoroughly with hot and then cold water.
- Dry the fabric.

Mandatory Visualization

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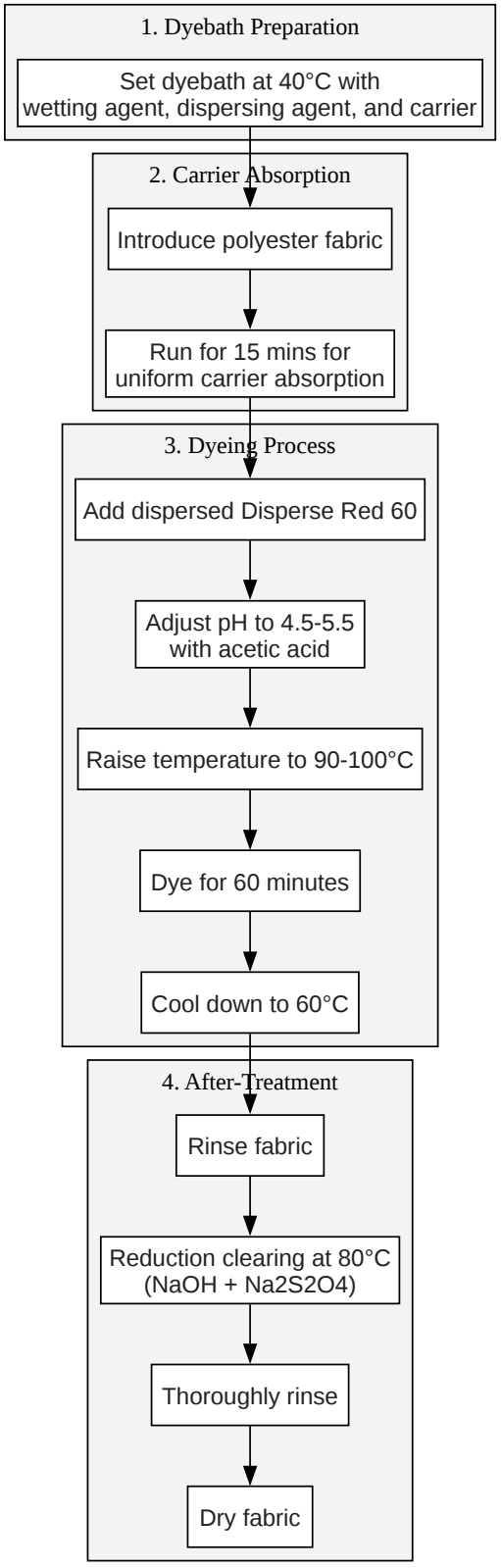

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Caption: Experimental workflow for low-temperature carrier dyeing of polyester.

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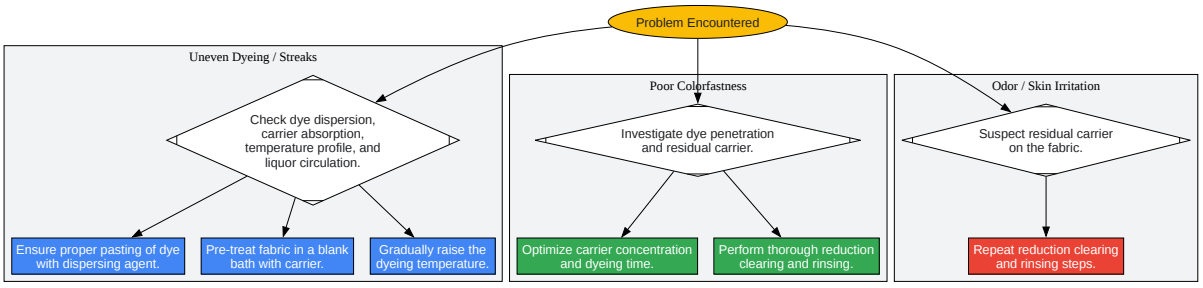

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Caption: Troubleshooting decision tree for common dyeing issues.

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